

Application Notes and Protocols for Proglumide Hemicalcium Stock Solution Preparation

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Compound of Interest

Compound Name: *Proglumide hemicalcium*

Cat. No.: *B3331631*

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Introduction

Proglumide is a non-peptide antagonist of the cholecystikinin (CCK) receptors, CCK-A and CCK-B.[1][2][3] It was initially developed for the treatment of peptic ulcers due to its ability to inhibit gastric motility and secretion.[1][2] Emerging research has highlighted its potential in other therapeutic areas, including oncology and pain management, by modulating signaling pathways involved in cell proliferation and nociception.[2][4][5] **Proglumide hemicalcium** is a salt form of proglumide. For in vitro and many in vivo preclinical studies, a well-characterized and stable stock solution is essential. Dimethyl sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions of proglumide due to its excellent solubilizing properties.

This document provides detailed protocols for the preparation, storage, and handling of **proglumide hemicalcium** stock solutions in DMSO.

Data Presentation

Table 1: Solubility and Recommended Concentrations of Proglumide Hemicalcium in DMSO

Parameter	Value	Reference
Solubility in DMSO	≥ 65 mg/mL	N/A
Recommended Stock Concentration	10 mM - 50 mM	[3]
Final DMSO concentration in cell culture	$< 0.5\%$	[6]
Final DMSO concentration for in vivo studies	$\leq 2\%$	[6]

Table 2: Storage and Stability of Proglumide Hemicalcium Stock Solutions in DMSO

Storage Temperature	Duration	Reference
-20°C	1 month to 1 year	[6]
-80°C	6 months to 2 years	[6]

Note: Avoid repeated freeze-thaw cycles. Aliquoting the stock solution into single-use volumes is highly recommended.[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Proglumide Hemicalcium Stock Solution in DMSO

Materials:

- **Proglumide hemicalcium** powder (Molecular Weight: ~ 715.9 g/mol for the anhydrous form; always confirm with the manufacturer's certificate of analysis)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-dissolution Preparation:
 - Bring the **proglumide hemicalcium** powder and anhydrous DMSO to room temperature before use. This prevents moisture condensation which can affect solubility and stability.^[7]
 - Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing the Compound:
 - Accurately weigh out a precise amount of **proglumide hemicalcium** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.16 mg of **proglumide hemicalcium**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 715.9 \text{ g/mol} \times 1000 \text{ mg/g} = 7.159 \text{ mg}$
- Dissolution:
 - Transfer the weighed powder into a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the **proglumide hemicalcium** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if

necessary. Visually inspect the solution to ensure there are no visible particles.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This minimizes the number of freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).^[6]

Protocol 2: Preparation of Working Solutions

For Cell-Based Assays:

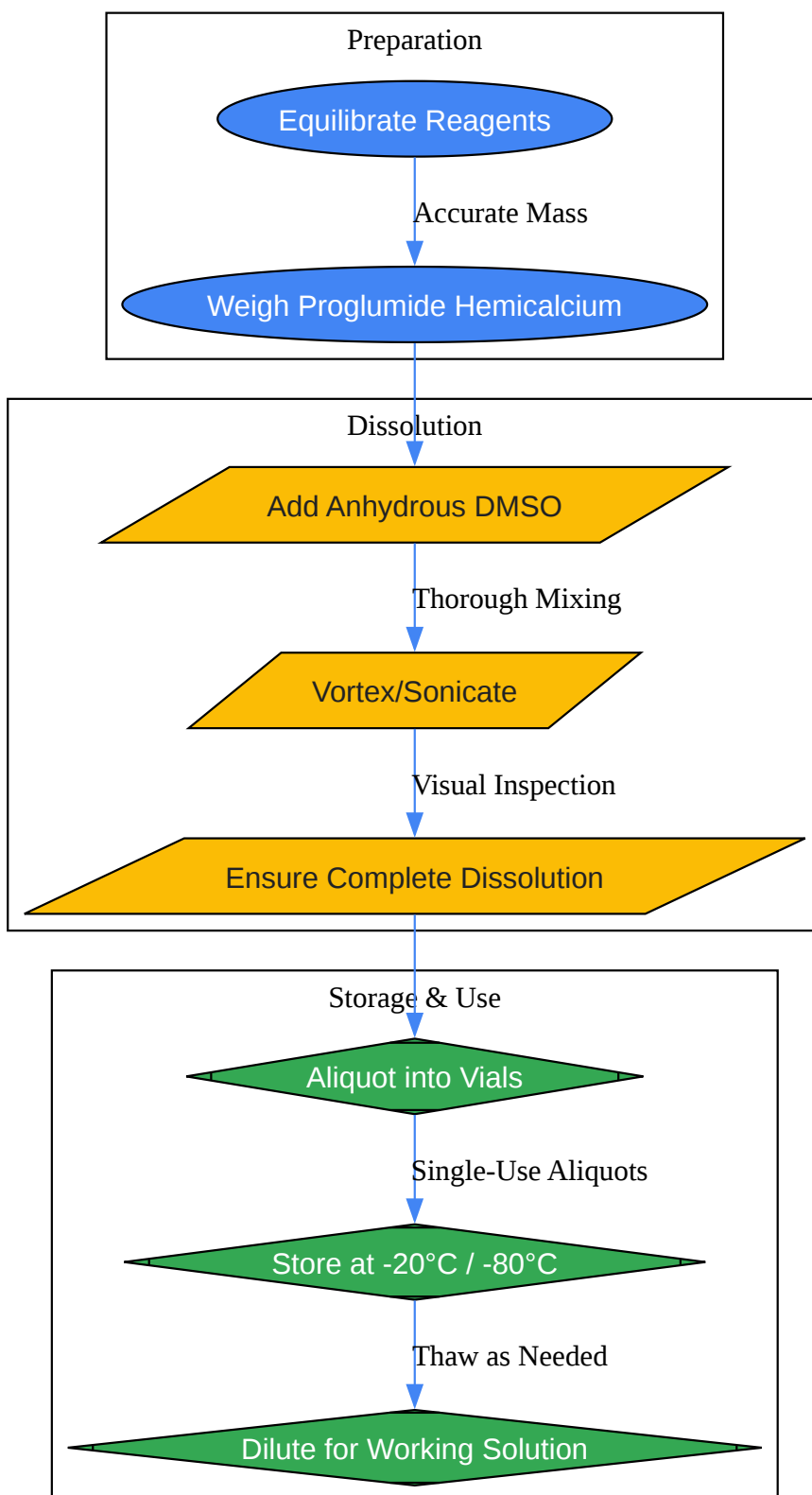
- Thaw a single-use aliquot of the 10 mM **proglumide hemicalcium** stock solution at room temperature.
- Perform a stepwise dilution of the stock solution in your cell culture medium to achieve the desired final concentration.
- Ensure the final concentration of DMSO in the culture medium is less than 0.5% to avoid cellular toxicity.^[6] It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

For In Vivo Studies:

- Thaw an aliquot of the stock solution.
- Dilute the stock solution in a suitable vehicle (e.g., saline, PBS, or a co-solvent mixture). The final DMSO concentration should be kept as low as possible, preferably 2% or lower, to minimize toxicity to the animal.^[6]

Visualizations

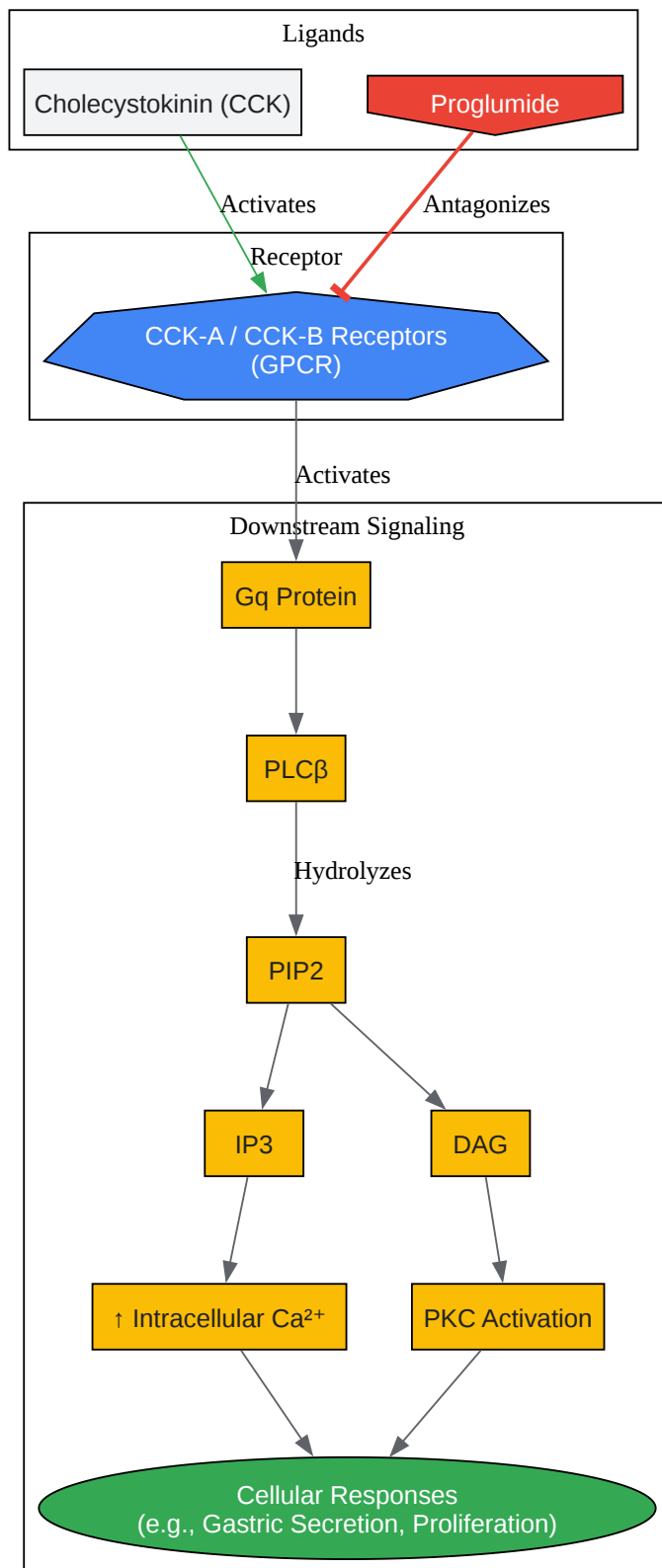
Proglumide Stock Solution Preparation Workflow



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Caption: Workflow for preparing **proglumide hemicalcium** stock solution in DMSO.

Proglumide Mechanism of Action: CCK Receptor Antagonism



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Caption: Proglumide antagonizes CCK receptors, blocking downstream signaling.

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